

An In-depth Technical Guide to the Physicochemical Properties of 6-Mercaptohexanoic Acid

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Compound of Interest

Compound Name: 6-((Methylsulfonyl)thio)hexanoic acid

Cat. No.: B133943

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A note on the nomenclature "MTS-hexanoic acid": Publicly available scientific literature and chemical databases do not contain information on a compound explicitly named "MTS-hexanoic acid." The abbreviation "MTS" can have multiple meanings in a chemical context, with "Methanethiosulfonate" being a plausible interpretation. However, no thermodynamic or experimental data could be retrieved for a methanethiosulfonate derivative of hexanoic acid. This guide will, therefore, focus on the well-characterized and closely related compound, 6-mercaptopentanoic acid (6-MHA), which features a thiol group, a potential precursor or related structure to a hypothetical "MTS" derivative.

This technical guide provides a comprehensive overview of the available physicochemical properties, experimental protocols, and key applications of 6-mercaptopentanoic acid, targeting researchers, scientists, and professionals in drug development.

Core Physicochemical Properties

While extensive quantitative thermodynamic data for 6-mercaptopentanoic acid is not readily available in the literature, a summary of its key physical and chemical properties is presented below.

Property	Value	References
Molecular Formula	C ₆ H ₁₂ O ₂ S	[1][2]
Molecular Weight	148.22 g/mol	[2][3][4]
Appearance	Colorless to yellow liquid	[3]
Density	1.0715 g/mL at 25 °C	[2]
Refractive Index	n _{20/D} 1.4846	[2]
Boiling Point	273.05 °C	[3]
Storage Temperature	-20°C	[2]
pKa	Predicted: 4.74 ± 0.10	[3]

Experimental Protocols

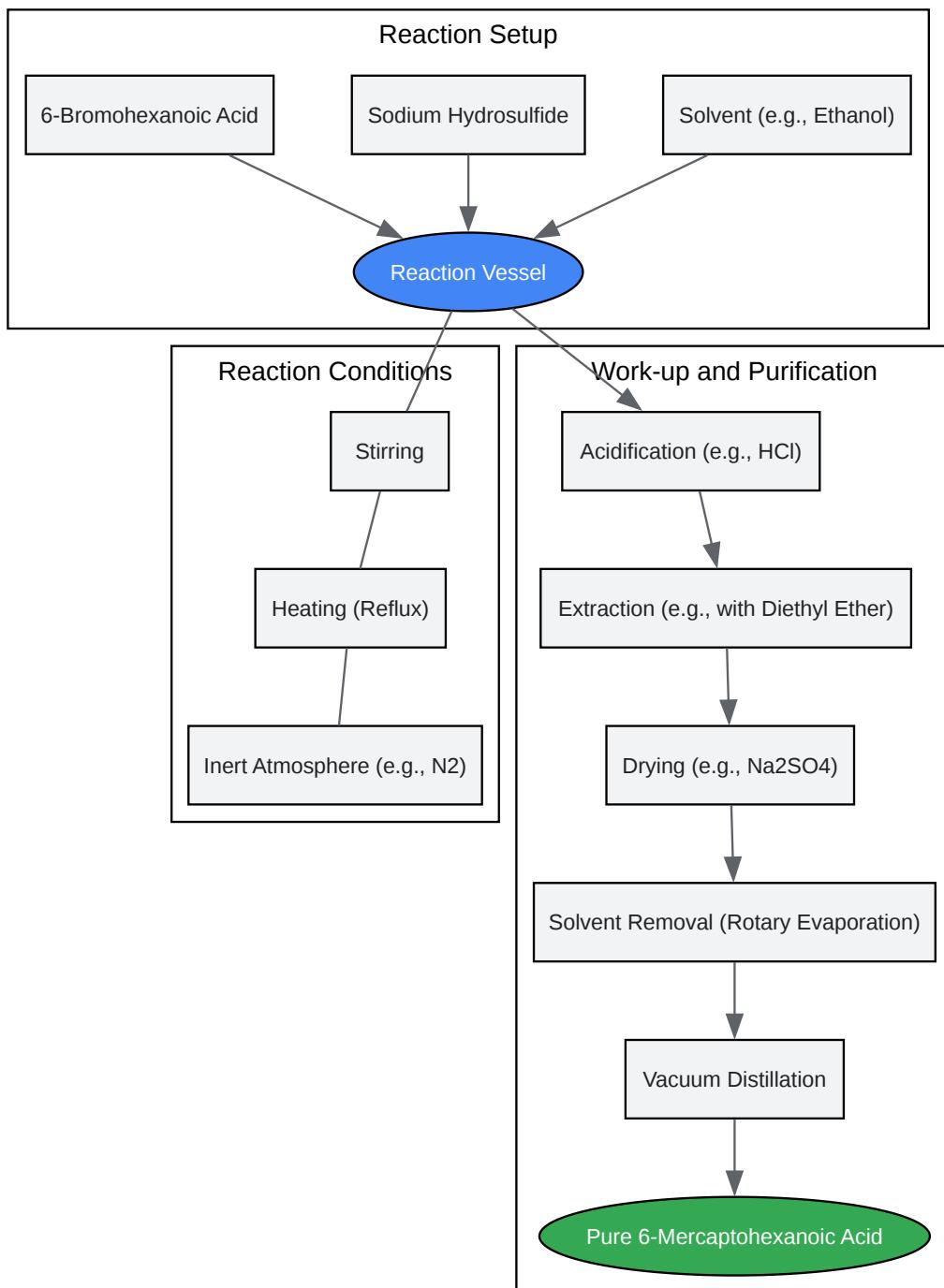
Detailed experimental protocols for the synthesis and purification of 6-mercaptopentanoic acid are crucial for its application in research and development.

Synthesis of 6-Mercaptopentanoic Acid

A common method for the synthesis of 6-mercaptopentanoic acid involves the reaction of 6-bromopentanoic acid with a sulfur source, such as sodium hydrosulfide or thiourea followed by hydrolysis.

Experimental Workflow for Synthesis via Thiol Addition:

Synthesis of 6-Mercaptohexanoic Acid

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Caption: A generalized workflow for the synthesis of 6-mercaptopentanoic acid.

Methodology:

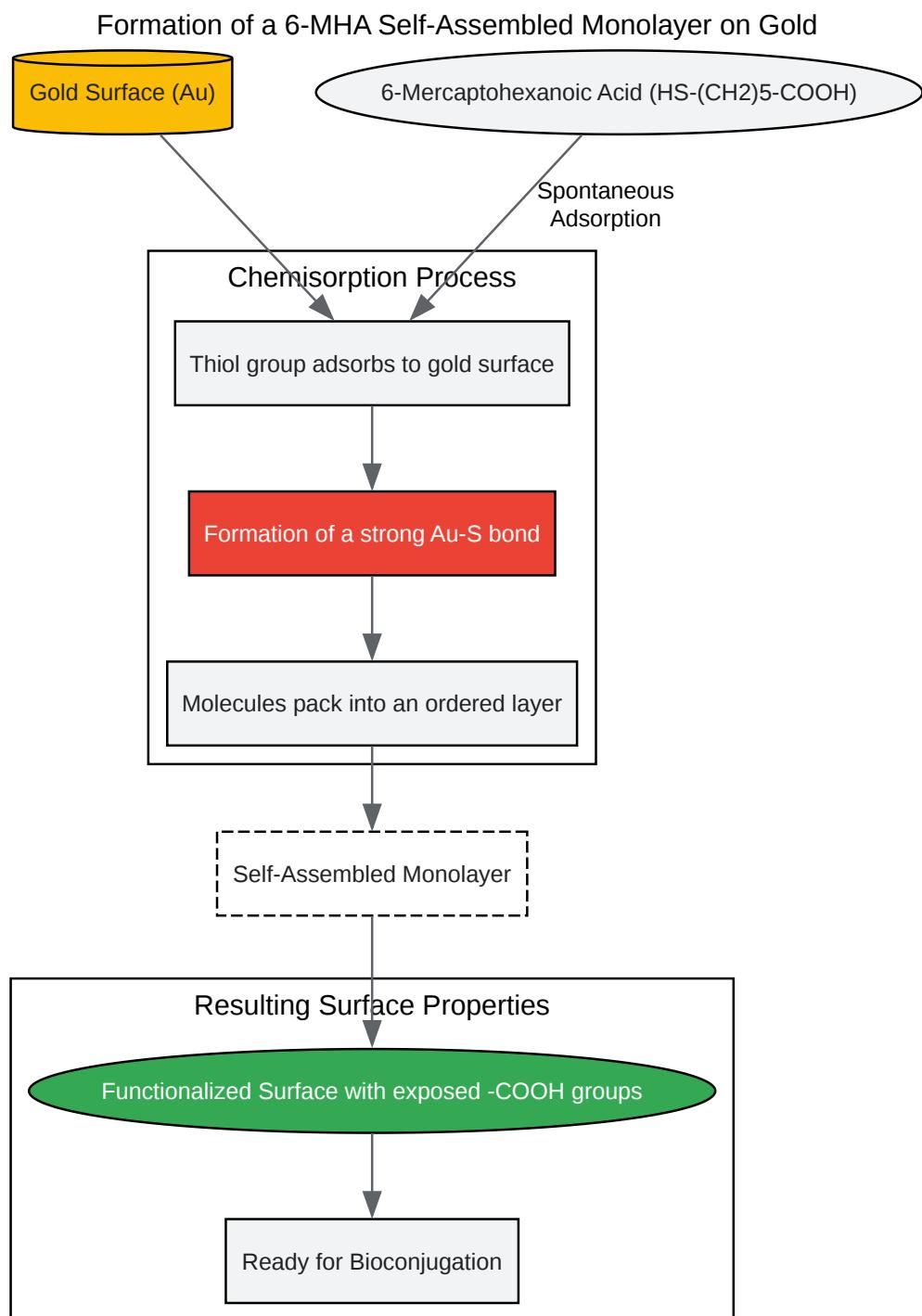
- Reaction Setup: 6-bromohexanoic acid is dissolved in a suitable solvent, such as ethanol, in a reaction vessel. An excess of sodium hydrosulfide is then added.
- Reaction Conditions: The reaction mixture is stirred and heated under reflux for several hours under an inert atmosphere to prevent oxidation of the thiol.
- Work-up: After the reaction is complete, the mixture is cooled, and the solvent is removed under reduced pressure. The residue is then acidified with a dilute acid (e.g., HCl) to protonate the carboxylate and thiolate groups.
- Purification: The product is extracted with an organic solvent like diethyl ether. The organic layers are combined, dried over an anhydrous salt (e.g., sodium sulfate), and the solvent is evaporated. The crude product is then purified by vacuum distillation to yield pure 6-mercaptophexanoic acid.

Chemical Reactivity and Signaling Pathways

The dual functionality of 6-mercaptophexanoic acid, possessing both a thiol and a carboxylic acid group, dictates its chemical reactivity and its utility in various applications, particularly in the functionalization of surfaces and biomolecules.

Self-Assembled Monolayers (SAMs) on Gold Surfaces

The thiol group of 6-MHA has a strong affinity for gold surfaces, leading to the spontaneous formation of well-ordered self-assembled monolayers (SAMs). This is a cornerstone application in nanotechnology and biosensor development.



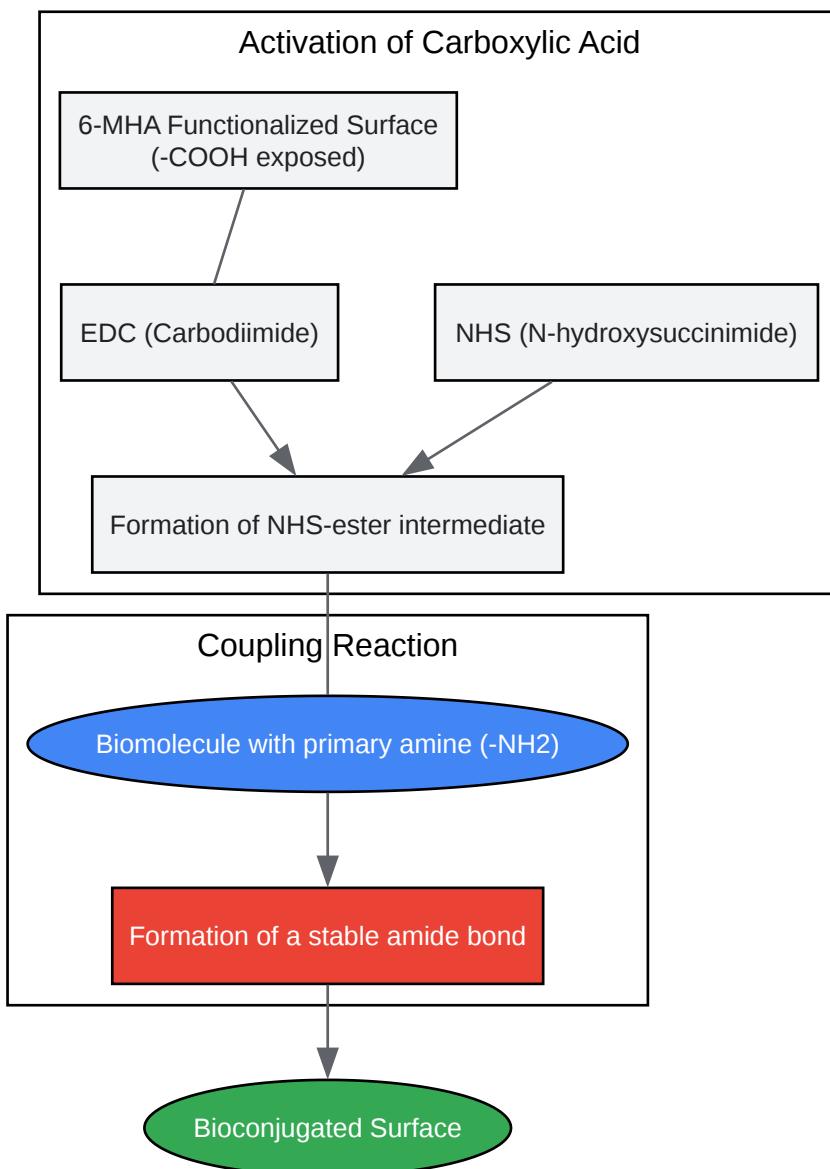
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Caption: The process of self-assembly of 6-MHA on a gold substrate.

Bioconjugation via the Carboxylic Acid Group

The terminal carboxylic acid group of 6-MHA provides a versatile handle for the covalent attachment of biomolecules, such as proteins, peptides, and nucleic acids. This is typically achieved through carbodiimide chemistry.

Bioconjugation Pathway using 6-MHA



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Caption: A typical bioconjugation scheme involving 6-MHA.

Conclusion

While a detailed thermodynamic profile of "MTS-hexanoic acid" remains elusive due to the ambiguity of its structure and lack of available data, this guide provides a thorough overview of the physicochemical properties and reactivity of the closely related and scientifically significant compound, 6-mercaptophexanoic acid. The unique bifunctional nature of 6-MHA makes it an invaluable tool in surface science, nanotechnology, and biotechnology, enabling the development of advanced materials and diagnostic platforms. Further research into the thermodynamic properties of 6-MHA and its derivatives would undoubtedly contribute to a deeper understanding of their behavior and expand their application landscape.

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